

Bis-SS-C3-sulfo-NHS ester for creating reversible protein conjugates

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bis-SS-C3-sulfo-NHS ester*

Cat. No.: *B3182628*

[Get Quote](#)

Application Notes and Protocols for Bis-SS-C3-sulfo-NHS Ester

Anleitung und Protokolle für die Anwendung von Bis-SS-C3-sulfo-NHS-Ester zur Herstellung reversibler Proteinkonjugate

Diese Anwendungsbeschreibung bietet detaillierte Protokolle und Richtlinien für den Einsatz von Bis-SS-C3-sulfo-NHS-Ester, einem spaltbaren, wasserlöslichen und aminreaktiven Vernetzer. Dieses Reagenz ist ideal für die Erstellung reversibler Konjugate zwischen Proteinen oder anderen Molekülen, die primäre Amine enthalten. Die zentrale Disulfidbrücke im Spacer-Arm ermöglicht die Spaltung des Konjugats unter milden reduzierenden Bedingungen, was es zu einem wertvollen Werkzeug in der Wirkstoffentwicklung, für Protein-Protein-Interaktionsstudien und für "Affinity-Purification"-Anwendungen macht.

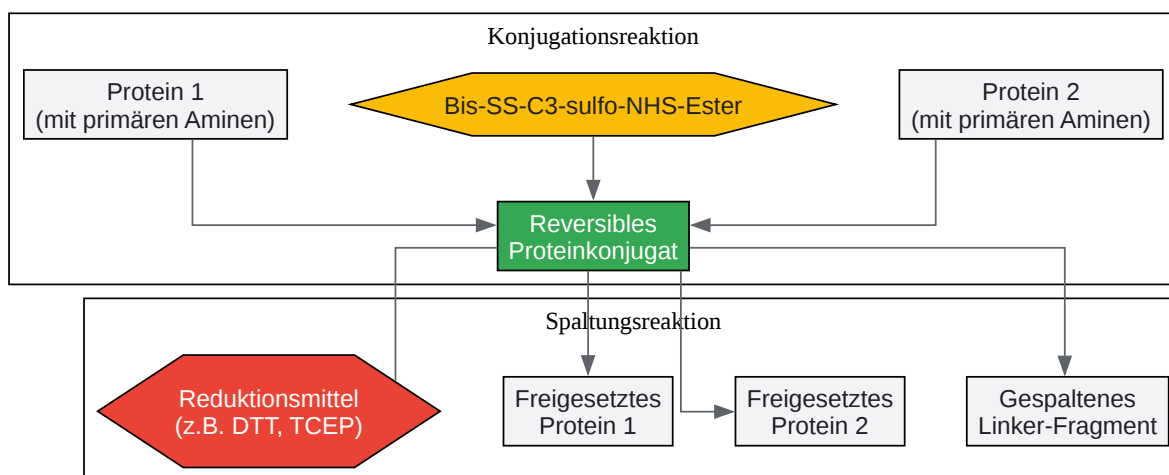
Einleitung und Wirkmechanismus

Bis-SS-C3-sulfo-NHS-Ester ist ein homobifunktioneller Vernetzer. Er besteht aus zwei Sulfo-N-Hydroxysuccinimid (Sulfo-NHS)-Estergruppen an den Enden eines Spacer-Arms, der eine Disulfidbindung enthält. Die Sulfo-NHS-Ester reagieren spezifisch mit primären Aminogruppen (z. B. an der Seitenkette von Lysinresten oder am N-Terminus eines Proteins) bei einem pH-Wert von 7,2-8,5 und bilden stabile Amidbindungen. Die Sulfonatgruppen an den NHS-Ringen erhöhen die Wasserlöslichkeit des Reagenzes und ermöglichen Konjugationsreaktionen in

wässrigen Puffern ohne den Einsatz organischer Lösungsmittel, was die Proteinstruktur und -funktion schont.[1][2][3][4][5]

Die Reversibilität der Vernetzung wird durch die Disulfidbindung im Spacer-Arm gewährleistet. Diese Bindung kann durch milde Reduktionsmittel wie Dithiothreitol (DTT) oder Tris(2-carboxyethyl)phosphin (TCEP) gespalten werden, wodurch die konjugierten Moleküle wieder freigesetzt werden.

Diagramm des Reaktionsmechanismus



[Click to download full resolution via product page](#)

Abbildung 1: Allgemeiner Arbeitsablauf der Konjugation und Spaltung.

Quantitative Daten und Reagenzeigenschaften

Die physikalisch-chemischen Eigenschaften von Bis-SS-C3-sulfo-NHS-Ester sind in der folgenden Tabelle zusammengefasst.

Eigenschaft	Wert	Referenz
CAS-Nummer	98604-89-8	[6][7]
Molekülformel	C ₁₆ H ₂₀ N ₂ O ₁₄ S ₄	[6]
Molekulargewicht	592.60 g/mol	[6]
Spacer-Arm Länge	~19.9 Å (geschätzt)	-
Reaktivität	Primäre Amine (-NH ₂)	[1][3]
Spaltbarkeit	Ja, durch Reduktionsmittel	[8]
Wasserlöslichkeit	Hoch	[3][5]

Tabelle 1: Physikalisch-chemische Eigenschaften von Bis-SS-C3-sulfo-NHS-Ester.

Experimentelle Protokolle

- Bis-SS-C3-sulfo-NHS-Ester
- Zu konjugierendes Protein in einem aminfreien Puffer (z. B. PBS, HEPES, Borat)
- Reaktionspuffer: z. B. 0.1 M Natriumphosphat, 150 mM NaCl, pH 7.2-8.0
- Quench-Puffer: z. B. 1 M Tris-HCl, pH 7.5
- Reduktionspuffer: z. B. 50 mM DTT in PBS
- Entsalzungssäulen (z. B. Gelfiltration) zur Puffer-Austausch und Reinigung
- Analysegeräte (z. B. SDS-PAGE, Massenspektrometrie)

Dieses Protokoll ist ein allgemeiner Leitfaden und muss möglicherweise für spezifische Anwendungen optimiert werden.

- Vorbereitung des Proteins: Das Protein sollte in einem aminfreien Puffer mit einem pH-Wert zwischen 7,2 und 8,0 gelöst sein. Die Proteinkonzentration sollte idealerweise 1-10 mg/ml betragen.

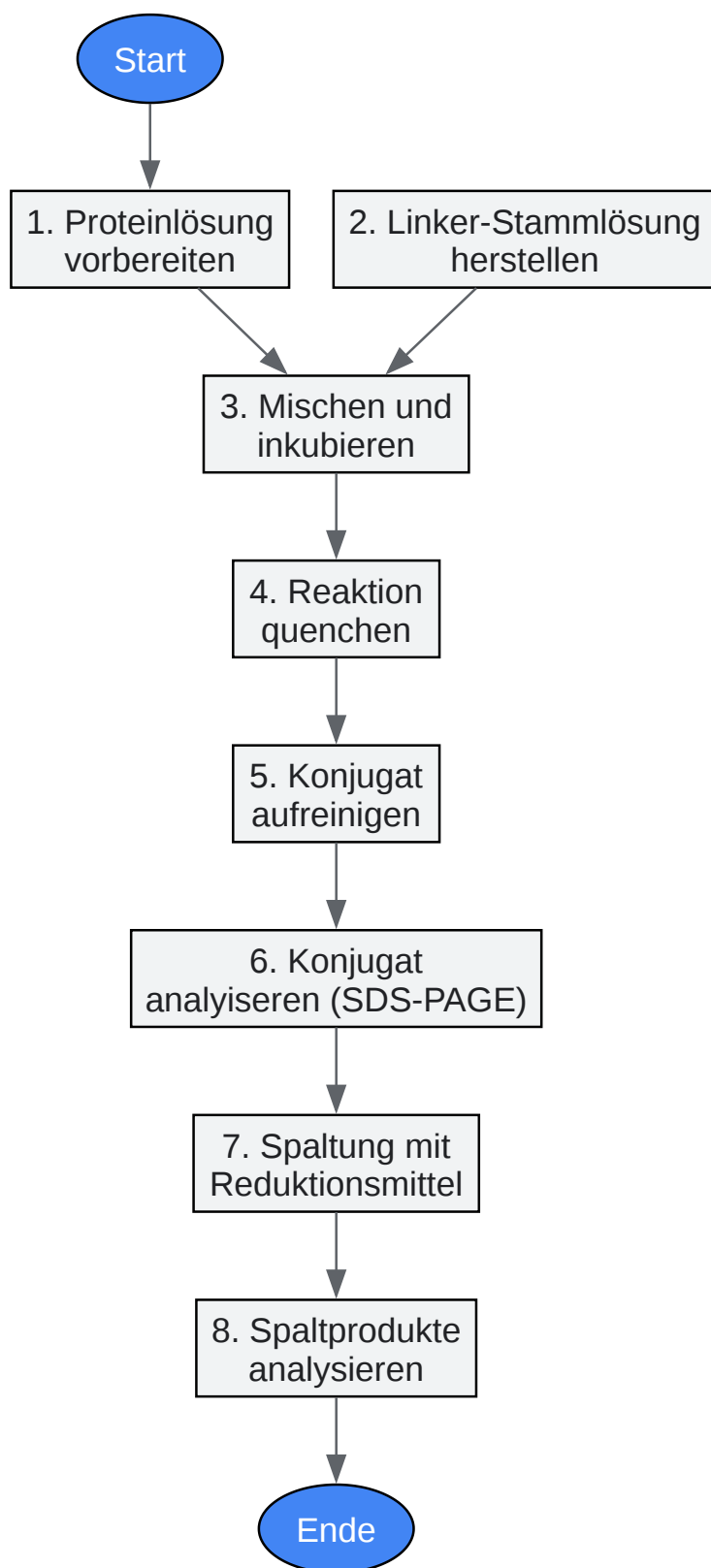
- Vorbereitung des Vernetzers: Den Bis-SS-C3-sulfo-NHS-Ester unmittelbar vor Gebrauch in wasserfreiem DMSO oder DMF zu einer Stammlösung (z. B. 10-50 mM) rekonstituieren. Da NHS-Ester feuchtigkeitsempfindlich sind, sollte das Fläschchen vor dem Öffnen auf Raumtemperatur gebracht werden, um Kondensation zu vermeiden.[3][9]
- Konjugationsreaktion: Geben Sie einen molaren Überschuss des Vernetzers zur Proteinlösung. Das optimale molare Verhältnis von Vernetzer zu Protein muss empirisch ermittelt werden, ein guter Ausgangspunkt ist ein 20- bis 50-facher molarer Überschuss.[9]
- Inkubation: Die Reaktion bei Raumtemperatur für 30-60 Minuten oder bei 4 °C für 2-4 Stunden inkubieren. Längere Inkubationszeiten oder höhere Temperaturen können zu einer erhöhten Hydrolyse des NHS-Esters führen.[10]
- Quenchen der Reaktion: Die Reaktion durch Zugabe eines Quench-Puffers (z. B. Tris oder Glycin) zu einer Endkonzentration von 20-50 mM stoppen. 15 Minuten bei Raumtemperatur inkubieren, um nicht umgesetzte NHS-Ester zu deaktivieren.[9]
- Reinigung des Konjugats: Entfernen Sie überschüssigen Vernetzer und Nebenprodukte durch Gelfiltration, Dialyse oder eine andere geeignete chromatographische Methode.

Tabelle 2: Beispielhafte Reaktionsbedingungen für die Proteinkonjugation

Parameter	Empfohlener Bereich	Anmerkungen
Proteinkonzentration	1 - 10 mg/ml	Höhere Konzentrationen begünstigen die Konjugationsreaktion gegenüber der Hydrolyse.[3]
pH-Wert des Puffers	7.2 - 8.5	Optimal für die Reaktion von NHS-Estern mit primären Aminen.[1][2]
Molarer Überschuss (Linker:Protein)	20:1 bis 100:1	Muss für jedes Protein optimiert werden.
Reaktionstemperatur	4°C - 25°C	Niedrigere Temperaturen können die Proteinstabilität erhöhen.
Reaktionszeit	30 min - 4 h	Abhängig von Temperatur und Reaktivität des Proteins.

- Vorbereitung des Reduktionsmittels: Bereiten Sie eine frische Lösung eines Reduktionsmittels wie DTT (z. B. 50 mM) oder TCEP (z. B. 20 mM) im gewünschten Puffer vor.
- Spaltungsreaktion: Geben Sie das Reduktionsmittel zum gereinigten Proteinkonjugat.
- Inkubation: Inkubieren Sie die Reaktion für 30 Minuten bei 37 °C oder 1-2 Stunden bei Raumtemperatur.
- Analyse: Analysieren Sie die Spaltungsprodukte mittels SDS-PAGE unter reduzierenden und nicht-reduzierenden Bedingungen, um die erfolgreiche Spaltung zu bestätigen.

Diagramm des experimentellen Arbeitsablaufs



[Click to download full resolution via product page](#)

Abbildung 2: Schematischer Arbeitsablauf des Experiments.

Anwendungen und Überlegungen

- **Wirkstoff-Freisetzung:** In der Entwicklung von Antikörper-Wirkstoff-Konjugaten (ADCs) kann Bis-SS-C3-sulfo-NHS-Ester verwendet werden, um ein Therapeutikum an einen Antikörper zu binden. Die Disulfidbindung wird dann im reduzierenden Milieu der Zielzelle gespalten, um den Wirkstoff freizusetzen.[11]
- **Protein-Protein-Interaktionen:** Temporäre Vernetzung von interagierenden Proteinen zur Stabilisierung von Komplexen für die Analyse (z. B. durch Massenspektrometrie).
- **Affinitätsreinigung:** Ein "Bait"-Protein kann an eine feste Phase (z. B. Beads) konjugiert werden, um "Prey"-Proteine zu binden. Nach dem Waschen können die gebundenen Proteine durch Spaltung des Linkers eluiert werden.

Wichtige Überlegungen:

- **Pufferwahl:** Vermeiden Sie Puffer, die primäre Amine enthalten (z. B. Tris, Glycin), da diese mit dem NHS-Ester reagieren.[9]
- **Hydrolyse:** NHS-Ester sind anfällig für Hydrolyse, insbesondere bei höheren pH-Werten. Stammlösungen sollten frisch zubereitet und nicht gelagert werden.[3][4]
- **Optimierung:** Die Reaktionsbedingungen, insbesondere das molare Verhältnis von Vernetzer zu Protein, sollten für jede spezifische Anwendung optimiert werden, um die gewünschte Konjugationseffizienz bei minimaler Proteinaggregation oder -inaktivierung zu erreichen.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. General protein-protein cross-linking - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. documents.thermofisher.com [documents.thermofisher.com]

- 4. tools.thermofisher.com [tools.thermofisher.com]
- 5. info.gbiosciences.com [info.gbiosciences.com]
- 6. chemscene.com [chemscene.com]
- 7. biorbyt.com [biorbyt.com]
- 8. researchgate.net [researchgate.net]
- 9. proteochem.com [proteochem.com]
- 10. bocsci.com [bocsci.com]
- 11. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Bis-SS-C3-sulfo-NHS ester for creating reversible protein conjugates]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3182628#bis-ss-c3-sulfo-nhs-ester-for-creating-reversible-protein-conjugates>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com